

# physical and chemical properties of 2-cyanoacetyl chloride

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## Compound of Interest

Compound Name: 2-cyanoacetyl Chloride

Cat. No.: B169337

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An In-depth Technical Guide to **2-Cyanoacetyl Chloride**: Properties, Synthesis, and Applications

## Introduction

**2-Cyanoacetyl chloride** (CAS No: 16130-58-8) is a highly reactive bifunctional organic compound featuring both a cyano ( $-C\equiv N$ ) and an acyl chloride ( $-COCl$ ) group. This unique structural arrangement makes it a versatile and valuable reagent in organic synthesis, particularly as a key intermediate in the production of pharmaceuticals, dyes, and other complex organic molecules. Its high reactivity stems from the electrophilic nature of the carbonyl carbon in the acyl chloride group, which is highly susceptible to nucleophilic attack. This guide provides a comprehensive overview of the physical and chemical properties, synthesis, reactivity, and applications of **2-cyanoacetyl chloride** for researchers, scientists, and professionals in drug development.

## Physical and Chemical Properties

**2-Cyanoacetyl chloride** is typically a colorless to yellow liquid with a pungent odor. It is a corrosive and toxic compound that requires careful handling in a laboratory setting.

## Table 1: Physical Properties of 2-Cyanoacetyl Chloride

Property	Value	Source(s)
Molecular Formula	C <sub>3</sub> H <sub>2</sub> ClNO	
Molecular Weight	103.51 g/mol	
Appearance	Colorless to yellow, clear liquid	
Boiling Point	143 °C	
Melting Point	-86 °C	
Density	1.217 g/cm <sup>3</sup> (estimate)	
Refractive Index	1.451 (estimate)	
Flash Point	9 °C	
Solubility	Insoluble in water; soluble in organic solvents like benzene, toluene, and acetone.	

**Table 2: Chemical Identifiers**

Identifier	Value	Source(s)
IUPAC Name	2-cyanoacetyl chloride	
CAS Number	16130-58-8	
InChI	InChI=1S/C3H2ClNO/c4-3(6)1-2-5/h1H2	
InChI Key	GEQZTCMVWVDEDF-UHFFFAOYSA-N	
Canonical SMILES	C(C#N)C(=O)Cl	

## Synthesis of 2-Cyanoacetyl Chloride

The most common method for synthesizing **2-cyanoacetyl chloride** is through the chlorination of cyanoacetic acid using a chlorinating agent such as thionyl chloride (SOCl<sub>2</sub>) or oxalyl

chloride. The reaction is typically performed under anhydrous conditions to prevent the hydrolysis of the acyl chloride product.

## Experimental Protocol: Synthesis from Cyanoacetic Acid

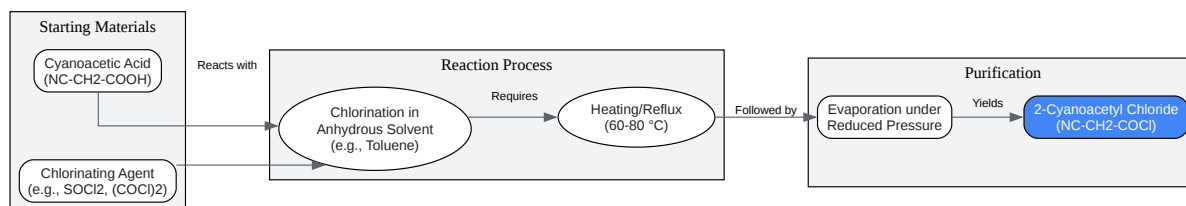
This protocol is adapted from a patented method for the preparation of **2-cyanoacetyl chloride**.

Materials:

- 2-Cyanoacetic acid
- Thionyl chloride (or oxalyl chloride)
- Toluene (or another suitable anhydrous solvent)
- 1L three-necked flask equipped with a reflux condenser and a mechanical stirrer

Procedure:

- In a 1L three-necked flask, add 24.1g (0.283 mol) of 2-cyanoacetic acid, 84.2g (0.708 mol) of thionyl chloride, and 152.4g of toluene.
- Heat the reaction mixture to 60-62 °C and maintain a gentle reflux for 5-16 hours.
- After the reaction is complete, remove the solvent and excess thionyl chloride by evaporation under reduced pressure (-0.08 to -0.1 MPa) at a temperature of 50-85 °C.
- The resulting light yellow liquid is **2-cyanoacetyl chloride**. The reported yield and purity are high (e.g., 98.3% yield and 99.4% GC purity).
- The product should be stored under anhydrous conditions to prevent degradation.



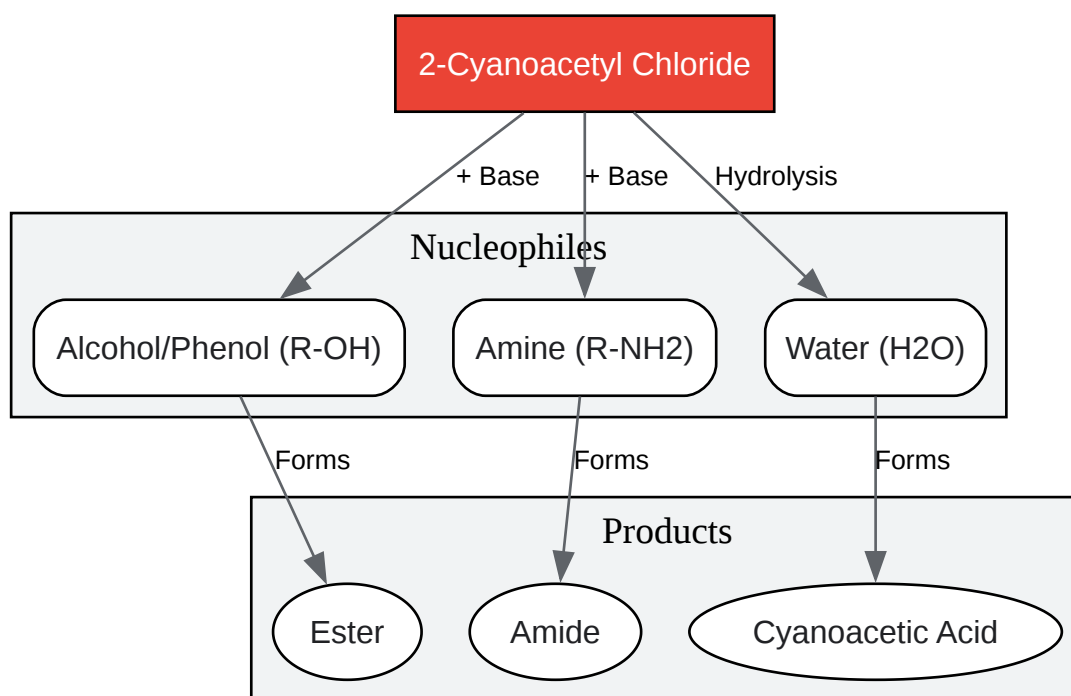
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Caption: Workflow for the synthesis of **2-cyanoacetyl chloride**.

## Chemical Reactivity

The reactivity of **2-cyanoacetyl chloride** is dominated by the electrophilic acyl chloride group and influenced by the adjacent electron-withdrawing cyano group. It readily undergoes nucleophilic acyl substitution with a variety of nucleophiles.

- **Acylation:** It reacts with alcohols, phenols, and amines to form the corresponding esters and amides. This is one of its most common applications in synthesis. The reaction is typically carried out in the presence of a non-nucleophilic base like triethylamine or pyridine to neutralize the HCl byproduct.
- **Hydrolysis:** In the presence of water, it hydrolyzes to form cyanoacetic acid and hydrochloric acid. This necessitates the use of anhydrous conditions during its synthesis and handling.
- **Condensation Reactions:** The active methylene group (CH<sub>2</sub>) hydrogens are acidic and can be deprotonated, allowing the molecule to participate in condensation reactions. The cyano group can also undergo nucleophilic addition reactions.



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Caption: Key reactions of **2-cyanoacetyl chloride** with nucleophiles.

## Applications in Drug Development and Organic Synthesis

**2-Cyanoacetyl chloride** is a crucial building block for synthesizing a wide range of complex molecules and heterocyclic compounds, many of which possess significant pharmacological properties.

- **Pharmaceutical Intermediate:** It is a key intermediate in the synthesis of various pharmaceuticals. Notably, it is used in the preparation of Gefitinib, an anticancer drug used to treat non-small cell lung cancer.
- **Synthesis of Heterocycles:** Its dual functionality allows it to be used in cyclization reactions to form heterocyclic compounds like pyridines and pyrimidines, which are prevalent scaffolds in medicinal chemistry.
- **Bioactive Compound Synthesis:** Derivatives of **2-cyanoacetyl chloride** have been shown to exhibit a range of biological activities, including antitumor and antimicrobial properties. For

instance, it is used to prepare butadiene derivatives that have shown growth inhibitory activity against cancer cell lines.

## Experimental Protocol: General N-Acylation of an Amine

This protocol provides a general method for the synthesis of a cyanoacetamide derivative from an amine.

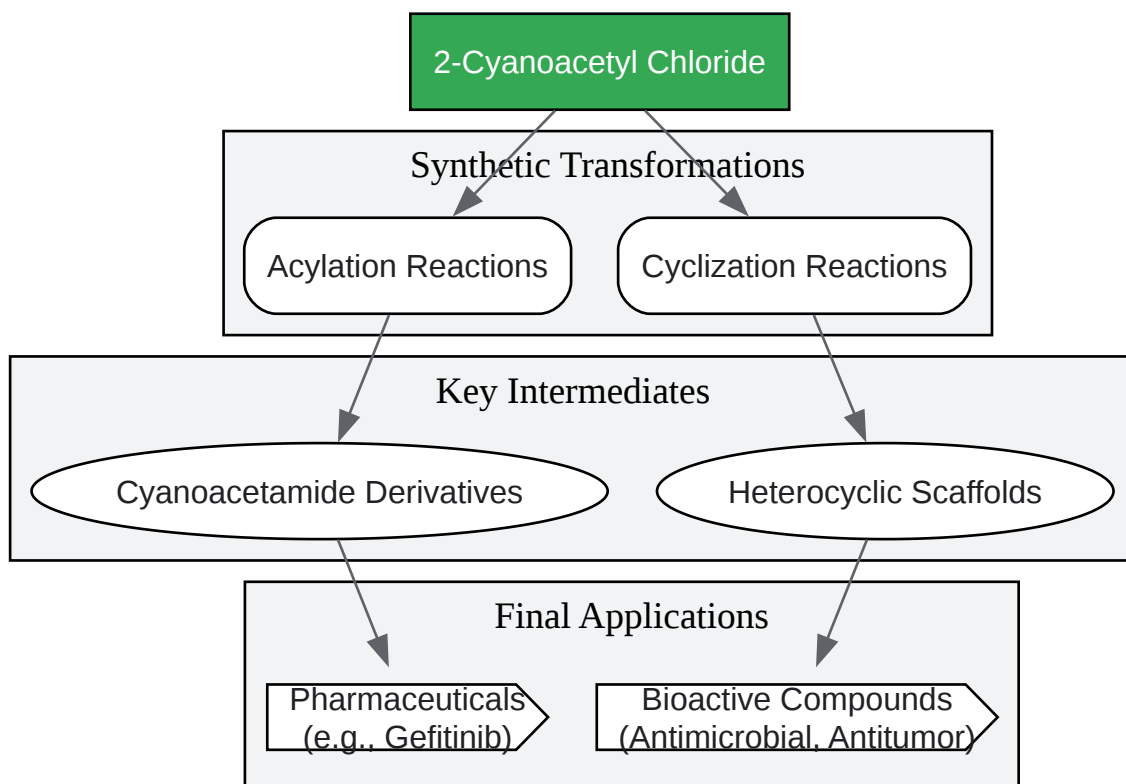
Materials:

- **2-Cyanoacetyl chloride**
- Primary or secondary amine
- Anhydrous dichloromethane (DCM) or similar aprotic solvent
- Triethylamine (Et<sub>3</sub>N) or other non-nucleophilic base
- Round-bottomed flask, magnetic stirrer, and nitrogen atmosphere setup

Procedure:

- Dissolve the amine (1.0 eq) and triethylamine (1.1 eq) in anhydrous DCM in a round-bottomed flask under a nitrogen atmosphere.
- Cool the mixture to 0 °C using an ice bath.
- Slowly add a solution of **2-cyanoacetyl chloride** (1.05 eq) in anhydrous DCM to the stirred amine solution.
- Allow the reaction mixture to warm to room temperature and stir for 2-12 hours, monitoring the reaction by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by adding water.
- Separate the organic layer, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.

- The crude product can be purified by column chromatography or recrystallization to yield the pure N-substituted 2-cyanoacetamide.



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Caption: Role of **2-cyanoacetyl chloride** in drug development.

## Spectroscopic Characterization

Spectroscopic methods are essential for verifying the purity and structure of **2-cyanoacetyl chloride** and its derivatives.

### Table 3: Typical Spectroscopic Data

Technique	Characteristic Signals
IR Spectroscopy	Strong C=O stretch: $\sim 1700\text{--}1750\text{ cm}^{-1}$ C $\equiv$ N stretch: $\sim 2200\text{--}2250\text{ cm}^{-1}$
$^1\text{H}$ -NMR Spectroscopy	Singlet for CH <sub>2</sub> group adjacent to the nitrile and carbonyl groups: $\delta$ 3.0–3.5 ppm
Mass Spectrometry	Molecular ion peak (M <sup>+</sup> ) and characteristic fragmentation patterns (e.g., loss of Cl or CN).

## Safety and Handling

**2-Cyanoacetyl chloride** is a hazardous and highly reactive compound that must be handled with appropriate safety precautions.

- **Toxicity and Corrosivity:** It is toxic if swallowed or inhaled and causes severe skin burns and eye damage.
- **Handling:** Always handle in a well-ventilated fume hood. Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.
- **Storage:** Store in a cool, dry place away from moisture and incompatible materials. It should be kept under an inert atmosphere (e.g., nitrogen) in a tightly sealed container.
- **Disposal:** Dispose of waste according to local, state, and federal regulations. Neutralize with a suitable agent (e.g., aqueous sodium bicarbonate) before disposal.
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